

# Mesityllithium: A Technical Overview of its Core Properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Mesityllithium

Cat. No.: B1247292

[Get Quote](#)

For researchers, scientists, and professionals in drug development, a precise understanding of the fundamental properties of chemical reagents is paramount. This document provides a concise technical summary of the molecular formula and weight of **mesityllithium**, a crucial organolithium reagent.

## Core Molecular Data

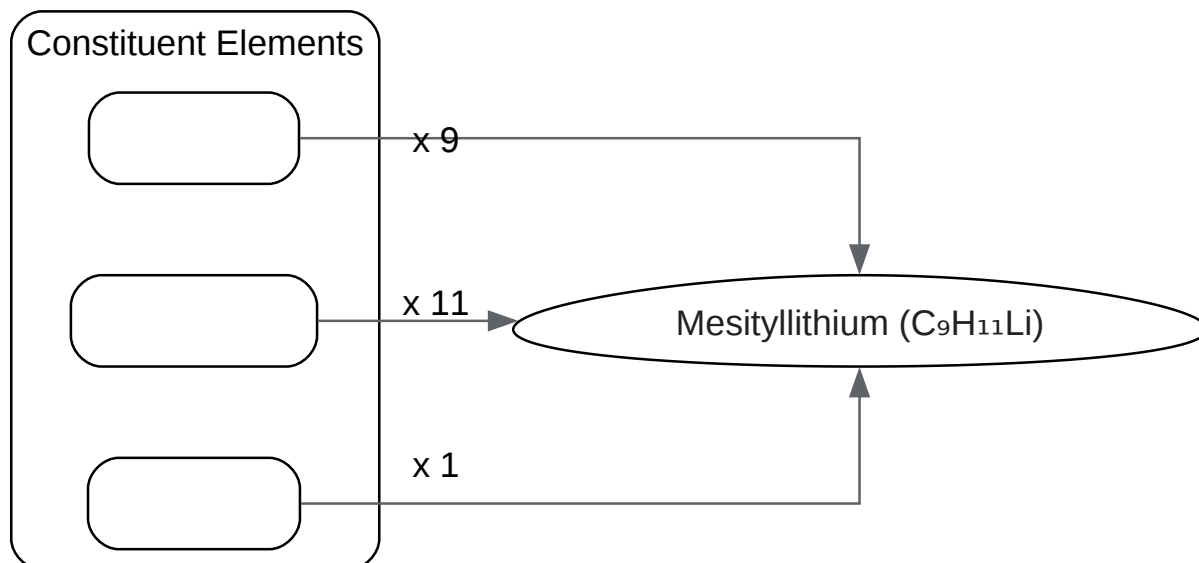
**Mesityllithium** is an organolithium compound valued for its strong basicity and steric hindrance. Its fundamental molecular properties are summarized below.

Property	Value
Molecular Formula	C <sub>9</sub> H <sub>11</sub> Li
Molecular Weight	126.12 g/mol
Exact Mass	126.10207879 g/mol

The molecular formula of **mesityllithium** is C<sub>9</sub>H<sub>11</sub>Li.[1][2][3][4][5] Its molecular weight is approximately 126.12 g/mol.[1][3][6] More precise measurements indicate an exact mass of 126.10207879 g/mol.[1][2]

## Logical Representation of Molecular Composition

The relationship between the constituent elements and the final compound can be visualized as a straightforward composition.



[Click to download full resolution via product page](#)

Caption: Elemental composition of **Mesityllithium**.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. alfa-chemistry.com [alfa-chemistry.com]
- 2. lookchem.com [lookchem.com]
- 3. Page loading... [guidechem.com]
- 4. Mesityllithium |  $\text{C}_9\text{H}_{11}\text{Li}$  | CID 101682587 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. MESITYLLITHIUM | 5806-59-7 [m.chemicalbook.com]
- 6. Mesityllithium – Wikipedia [de.wikipedia.org]

- To cite this document: BenchChem. [Mesityllithium: A Technical Overview of its Core Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1247292#mesityllithium-molecular-formula-and-weight]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)